

A Comparative Guide to the Crystal Structures of Hydroxynicotinic Acid Isomers

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Compound of Interest

Compound Name: 4-Hydroxynicotinic acid

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This guide provides an objective comparison of the crystal structures of three hydroxynicotinic acid isomers: 2-hydroxynicotinic acid, 5-hydroxynicotinic acid, and 6-hydroxynicotinic acid. The information presented is supported by experimental data to aid in understanding the solid-state properties of these compounds, which is crucial for drug development and materials science.

Introduction to Hydroxynicotinic Acid Isomers

Hydroxynicotinic acids are derivatives of nicotinic acid (vitamin B3) and are of significant interest in medicinal chemistry and pharmaceutical sciences. The position of the hydroxyl group on the pyridine ring dramatically influences the molecule's electronic properties, hydrogen bonding capabilities, and, consequently, its crystal packing and physicochemical properties such as solubility and stability. Understanding these structural variations is paramount for the rational design of new drugs and crystalline materials.

Notably, 2-hydroxynicotinic acid and 6-hydroxynicotinic acid can exist in tautomeric forms, predominantly adopting the pyridone form in the solid state. This tautomerism plays a significant role in their crystal packing and hydrogen bonding networks. 5-hydroxynicotinic acid, however, does not exhibit this form of tautomerism.

Comparative Crystallographic Data

The crystallographic data for the known solid forms of the hydroxynicotinic acid isomers are summarized in the table below. It is important to note that 2-hydroxynicotinic acid is known to exhibit polymorphism, with at least four different crystalline forms identified.

Iso mer	For m	Crys tal Syst em	Spa ce Gro up	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z	CCD C Num ber
2-Hydroxynicotinic Acid	I	-	-	-	-	-	-	-	-	-	-
	II	Triclinic	P-1	5.7737	6.8503	11.5378	106.432	100.644	93.049	2	-
	III	-	-	-	-	-	-	-	-	-	-
	IV	-	-	-	-	-	-	-	-	-	-
5-Hydroxynicotinic Acid	-	-	-	-	-	-	-	-	-	-	-
	-	-	-	-	-	-	-	-	-	-	-
6-Hydroxynicotinic Acid	-	Triclinic	P-1	6.813	11.134	16.278	82.557	78.106	76.251	8	-
	-	-	-	-	-	-	-	-	-	-	-

Data for polymorphs I, III, and IV of 2-hydroxynicotinic acid and for 5-hydroxynicotinic acid are not fully available in the searched literature.

Experimental Protocols

The crystallization of hydroxynicotinic acid isomers is highly dependent on the experimental conditions, particularly the pH of the solution and the choice of solvent.[1][2]

General Crystallization Approach

A general method for the crystallization of hydroxynicotinic acid isomers involves the following steps:

- **Purification of the starting material:** Commercial samples of hydroxynicotinic acids are purified by methods such as recrystallization from a suitable solvent (e.g., water) or sublimation.[1]
- **pH adjustment:** The pH of an aqueous solution of the hydroxynicotinic acid is adjusted using HCl or NaOH to control the protonation state of the molecule, which influences the resulting crystal form.[1]
- **Crystallization:** Crystals can be obtained by slow evaporation of the solvent, cooling of a saturated solution, or vapor diffusion methods.

Specific Protocols

- **2-Hydroxynicotinic Acid (Polymorphs):** The formation of the four known polymorphs of 2-hydroxynicotinic acid is influenced by the presence of different acidic additives.[3] Detailed procedures for obtaining each specific polymorph involve careful control of the crystallization solvent and the type of acid added. In the solid state, it primarily exists as its tautomer, 2-oxo-1,2-dihydro-3-pyridinecarboxylic acid.[3]
- **5-Hydroxynicotinic Acid:** While a definitive crystal structure of the unsolvated form is not readily available, studies have shown that it can be crystallized to form spherical clusters.[4] The formation of these clusters is influenced by the solvent system and temperature. Solvates of 5-hydroxynicotinic acid have also been reported.[5]
- **6-Hydroxynicotinic Acid:** Single crystals can be obtained by recrystallization from 50% aqueous acetic acid.[6] The synthesis of 6-hydroxynicotinic acid can be achieved by the hydrolysis of methyl coumalate.[6]

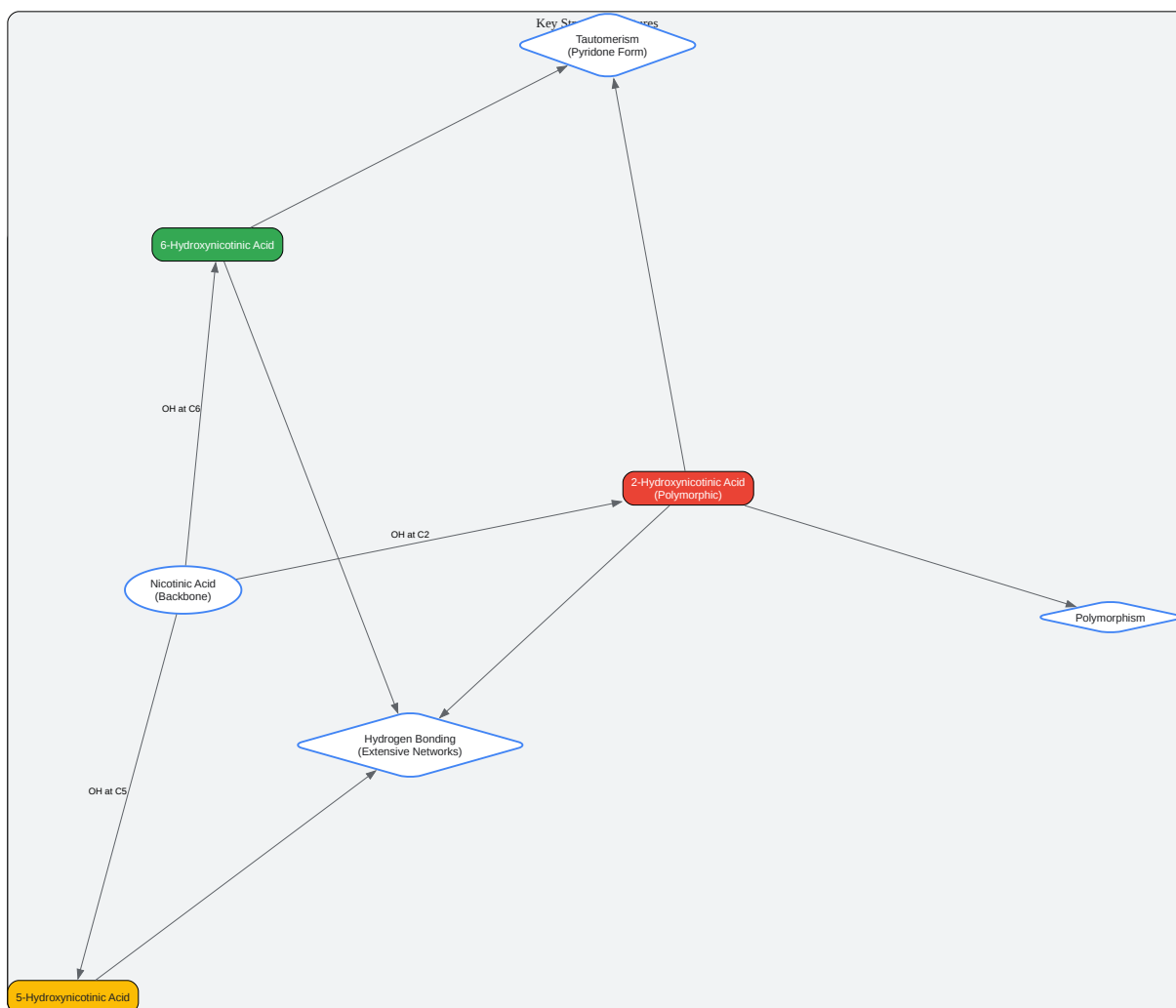
Structural Analysis and Hydrogen Bonding

The crystal packing of hydroxynicotinic acid isomers is dominated by a network of intermolecular hydrogen bonds.

- **2-Hydroxynicotinic Acid:** In its solid-state tautomeric form, the molecule features both a carboxylic acid group and an N-H group, which act as hydrogen bond donors, and carbonyl and carboxylic oxygen atoms that act as acceptors. This allows for the formation of robust hydrogen-bonded networks.^[7]
- **5-Hydroxynicotinic Acid:** The presence of both a hydroxyl and a carboxylic acid group allows for the formation of strong intermolecular hydrogen bonds, which are expected to play a key role in its crystal packing.
- **6-Hydroxynicotinic Acid:** The crystal structure of 6-hydroxynicotinic acid is characterized by four independent molecules in the asymmetric unit. The molecules are linked by N-H...O and O-H...O hydrogen bonds, forming sheet-like structures.^[7]

Visualization of Isomeric Relationships

The following diagram illustrates the relationship between the three hydroxynicotinic acid isomers based on the position of the hydroxyl group on the nicotinic acid backbone.



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Caption: Relationship between hydroxynicotinic acid isomers and their key structural features.

Conclusion

The crystal structures of hydroxynicotinic acid isomers are diverse, driven by the position of the hydroxyl group, the potential for tautomerism, and the resulting hydrogen bonding networks. 2-Hydroxynicotinic acid stands out due to its polymorphic nature, which presents both challenges and opportunities for solid-state form selection in pharmaceutical development. While the crystal structure of 5-hydroxynicotinic acid remains less characterized, its unique inability to form a pyridone tautomer sets it apart from the other two isomers. A thorough understanding of the crystallization behavior of these isomers is essential for controlling their solid-state properties and for the development of new materials and pharmaceutical products. Further research is needed to fully elucidate the crystal structures of all polymorphs of 2-hydroxynicotinic acid and the unsolvated form of 5-hydroxynicotinic acid.

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